

doxepin hydrochloride reference standard method comparison

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Compound Focus: Doxepin Hydrochloride

CAS No.: 1229-29-4

Cat. No.: S002217

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Method Comparison at a Glance

The table below summarizes the key characteristics of different analytical methods for **doxepin hydrochloride**.

Method	Key Principle / Feature	Linear Range	Limit of Detection (LOD)	Primary Application
Spectrofluorimetry [1]	Ion-pair complex formation with Eosin Y, extracted into dichloromethane	0.1 - 0.8 µg/mL	2.95 ng/mL	Analysis in commercial dosage forms (e.g., capsules)
HPLC (USP Emerging Standard) [2]	Reversed-phase with PDA detection and gradient elution	50 - 150% of nominal (e.g., ~0.05 - 0.15 mg/mL)	Not specified (validated for assay/impurities)	Identification, assay, and impurity testing in cream formulation

| **LC-MS/MS** [3] | Detection via tandem mass spectrometry in positive ionization mode | Dox: 15.0 - 3900 pg/mL NDox: 5.00 - 1300 pg/mL | Extremely high sensitivity (picogram level) | Simultaneous quantification

of doxepin and its active metabolite (nordoxepin) in human plasma for bioequivalence studies |

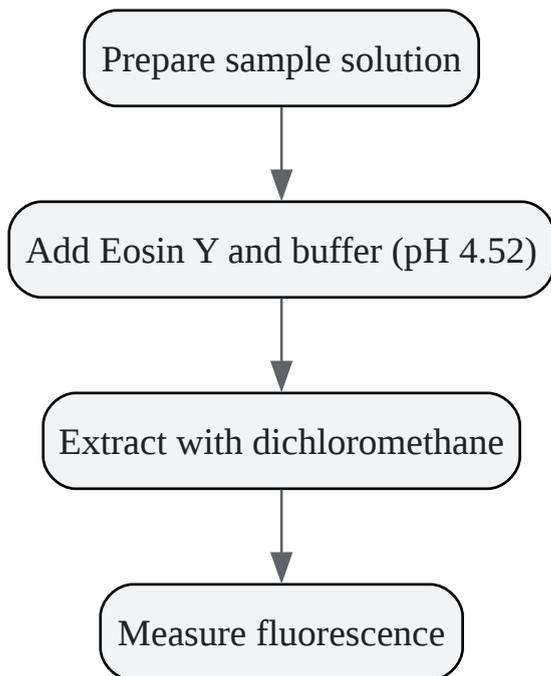
Detailed Experimental Protocols

Here are the detailed methodologies for the key analytical techniques used for **doxepin hydrochloride**.

Spectrofluorimetric Method

This method is known for its **sensitivity and simplicity**, making it suitable for routine quality control of pharmaceutical formulations [1].

- **Workflow Overview:**



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- **Sample Preparation:**

- For capsule analysis, the powder is dissolved and diluted with distilled water [1].
- An aliquot of the standard or sample solution (0.05-0.4 mL of a 0.01 mg/mL solution) is pipetted into a separating funnel [1].

- **Reaction & Extraction:**

- Add **3.2 mL of 0.2% Eosin Y** solution and **2.5 mL of sodium acetate-acetic acid buffer (pH 4.52)** to the funnel and mix well [1].
- Shake vigorously for **2.5 minutes with 5 mL of dichloromethane** and allow the layers to separate [1].

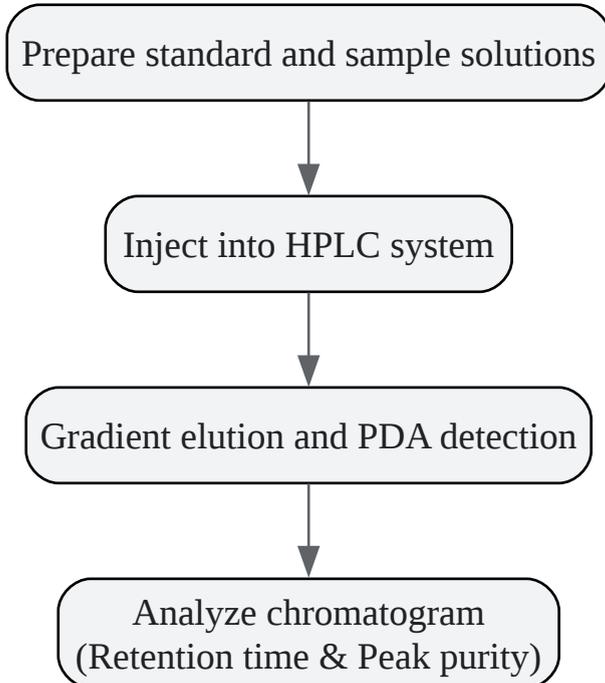
- **Instrumental Analysis:**

- Measure the fluorescence intensity of the organic (dichloromethane) layer at an **emission wavelength of 567 nm**, with an **excitation wavelength of 464 nm** [1].

HPLC Method (USP Emerging Standard)

This **reversed-phase HPLC method** is **specific and stability-indicating**, suitable for identifying doxepin and quantifying both the active ingredient and its related impurities in a cream formulation [2].

- **Workflow Overview:**



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- **Chromatographic Conditions [2]:**

- **Column:** Waters Xterra RP18, 4.6 mm x 150 mm, 5 μm
 - **Mobile Phase:**
 - **Solution A:** 1.6 g/L Ammonium bicarbonate in water, pH adjusted to 7.0
 - **Solution B:** Acetonitrile
 - **Gradient Program:** | Time (min) | % Solution A | % Solution B | |-----|-----|-----|
| | 0 | 70 | 30 | | 3 | 70 | 30 | | 18 | 50 | 50 | | 20 | 50 | 50 | | 20.1 | 70 | 30 | | 25 | 70 | 30 |
 - **Flow Rate:** 1.0 mL/min
 - **Detection:** PDA detector, analysis wavelength 207 nm (scanning 190-400 nm for peak purity)
 - **Column Temperature:** 28°C
 - **Injection Volume:** 10 μL
- **Solution Preparation [2]:**
 - **Diluent:** Water and acetonitrile (50:50)
 - **Standard Solution:** ~0.1 mg/mL of USP Doxepin HCl Reference Standard in diluent.
 - **Sample Solution (Cream):** ~0.1 mg/mL of doxepin HCl in diluent, prepared by sonication and centrifugation.
 - **System Suitability:** Resolution between Doxepin Related Compound B and C should be ≥ **2.0**, and the RSD of 5 replicate injections of the standard should be ≤ **0.5%** [2].

LC-MS/MS Method

This technique is characterized by its **exceptional sensitivity and selectivity**, and is primarily applied in pharmacokinetic and bioequivalence studies [3].

- **Key Conditions [3]:**
 - **Sample Prep:** Liquid-liquid extraction of analytes from human plasma using methyl tert-butyl ether.
 - **Column:** Hypurity C8 (100 mm × 4.6 mm, 5 μm).
 - **Mass Spectrometry:** Positive ionization mode with Multiple Reaction Monitoring (MRM).
 - Doxepin transition: **m/z 280.1 → 107.0**
 - Nordoxepin transition: **m/z 266.0 → 107.0**

Key Selection Guide

- **For Routine Quality Control of Dosage Forms:** The **Spectrofluorimetric method** offers a fast, cost-effective, and sensitive option, particularly for labs without advanced chromatographic equipment

[1].

- **For Stability Testing and Impurity Profiling:** The **HPLC-PDA method** is the standard choice due to its specificity and ability to separate doxepin from its degradation products and related compounds

[2].

- **For Ultra-Sensitive Bioanalysis:** **LC-MS/MS** is unmatched for quantifying minuscule concentrations of the drug and its metabolite in biological fluids like plasma, which is essential for bioavailability and drug interaction studies [3].

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References

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